

Techniques for Isolating Novel Tanzawaic Acid Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tanzawaic acid E*

Cat. No.: B15593096

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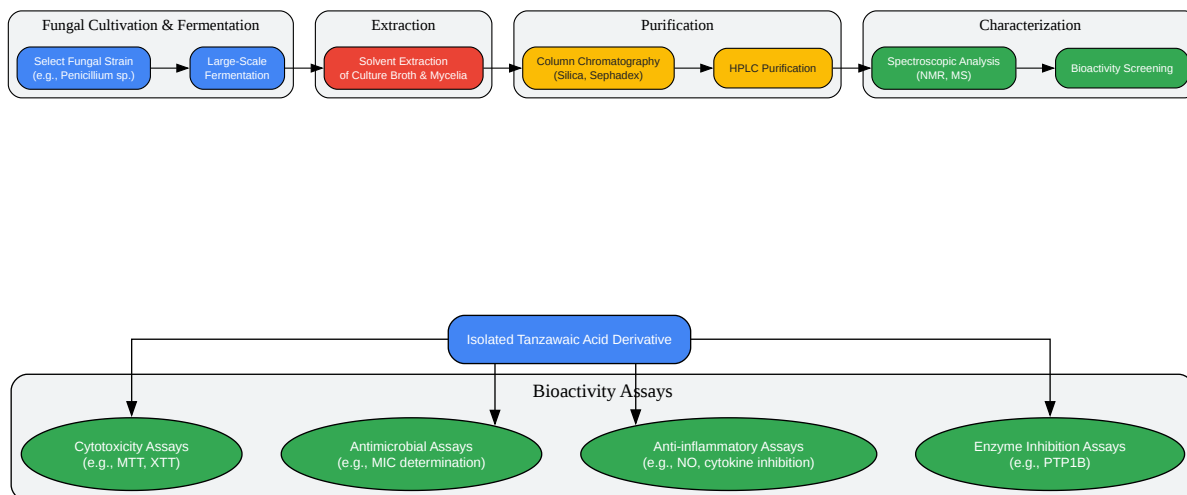
This document provides detailed application notes and protocols for the isolation, purification, and characterization of novel tanzawaic acid derivatives, a class of polyketides with promising biological activities. These compounds are primarily produced by various species of the fungal genus *Penicillium* and have demonstrated a range of activities including cytotoxic, anti-inflammatory, and antimicrobial properties.[1][2] The protocols outlined below are compiled from established methodologies in the field and are intended to serve as a comprehensive guide for researchers.

I. Overview of Tanzawaic Acid Derivatives

Tanzawaic acids are a class of fungal secondary metabolites characterized by a decalin ring system.[3] First isolated from *Penicillium* sp., numerous analogues have since been discovered from various fungal strains, including marine and freshwater-derived *Penicillium* species.[4][5][6][7] The structural diversity within this family arises from variations in oxidation patterns, side-chain modifications, and stereochemistry, leading to a wide array of biological activities.[2][8]

II. General Workflow for Isolation and Characterization

The process of isolating and identifying novel tanzawaic acid derivatives typically follows a multi-step workflow, from fungal cultivation to final structure elucidation.



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